

A Researcher's Guide to Procuring and Utilizing Methoxymethyltrimethylsilane for Academic Research

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Compound of Interest

Compound Name: **Methoxymethyltrimethylsilane**

Cat. No.: **B088755**

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For researchers, scientists, and professionals in drug development, the selection of high-quality reagents is a critical determinant of experimental success. **Methoxymethyltrimethylsilane** (MOM-TMS), a versatile protecting group and synthetic intermediate, is a case in point. This technical guide provides an in-depth overview of reputable suppliers for academic research, quantitative data for product comparison, and a detailed experimental workflow for its application.

Finding a Reliable Supplier for Academic Needs

For academic laboratories, securing high-purity chemicals in appropriate quantities and at a reasonable cost is paramount. Several reputable chemical suppliers cater to the needs of the research community, offering **Methoxymethyltrimethylsilane** (CAS No. 14704-14-4). When selecting a supplier, researchers should consider not only the list price but also purity specifications, available quantities, and potential for academic discounts or bulk ordering.

Key considerations for procurement in an academic setting include inventory management to avoid unnecessary purchases and adherence to institutional purchasing guidelines, which may specify preferred vendors.^[1] The process typically involves identifying the required chemical, obtaining necessary approvals from the department or chemical safety officer, and then placing the order through the university's procurement system.^{[2][3][4]} While direct negotiation of prices for individual chemicals is less common for smaller quantities, establishing a relationship with sales representatives from major suppliers can be beneficial for larger or recurring orders.

Below is a summary of prominent suppliers offering **Methoxymethyltrimethylsilane**, along with key quantitative data to facilitate comparison.

Data Presentation: Comparison of **Methoxymethyltrimethylsilane** Suppliers

Supplier	Product Number (Example)	Purity	Available Quantities	Physical Form	Density (at 25°C)	Boiling Point
Sigma-Aldrich (MilliporeSigma)	277711	98%	10 g, 50 g	Liquid	0.758 g/mL	83 °C (lit.)
TCI America	M1264	>98.0% (GC)	5 mL, 25 mL	Liquid	0.758 g/mL	83 °C
Fisher Scientific	ACROS380393	98%	10 g, 50 g	Liquid	0.758 g/mL	83 °C
Santa Cruz Biotechnology	sc-254433	-	10 g, 25 g	Liquid	-	-
BOC Sciences	14704-14-4	>95.0% (GC)	Custom	Liquid	-	-
Jilin Haofei	-	-	Custom	Liquid	-	-

Note: Purity levels and other specifications are as reported by the supplier and may be subject to lot-to-lot variation. Researchers should always consult the certificate of analysis for specific batches. Pricing information is dynamic and typically requires logging into an institutional account or requesting a quote.

Experimental Protocols: Application in Organic Synthesis

Methoxymethyltrimethylsilane is a valuable reagent in organic synthesis, primarily for the protection of alcohols as methoxymethyl (MOM) ethers. The following is a general experimental protocol for the reaction of **Methoxymethyltrimethylsilane** with tert-Butyllithium, a common step in its utilization as a synthetic intermediate. This protocol is based on a procedure described in The Journal of Organic Chemistry.[5]

Reaction of **Methoxymethyltrimethylsilane** with tert-Butyllithium

Materials:

- **Methoxymethyltrimethylsilane** (16)
- tert-Butyllithium in pentane
- Tetrahydrofuran (THF), anhydrous
- Methyl iodide
- Ice bath
- Standard glassware for anhydrous reactions (e.g., round-bottom flask, syringe, magnetic stirrer)

Procedure:

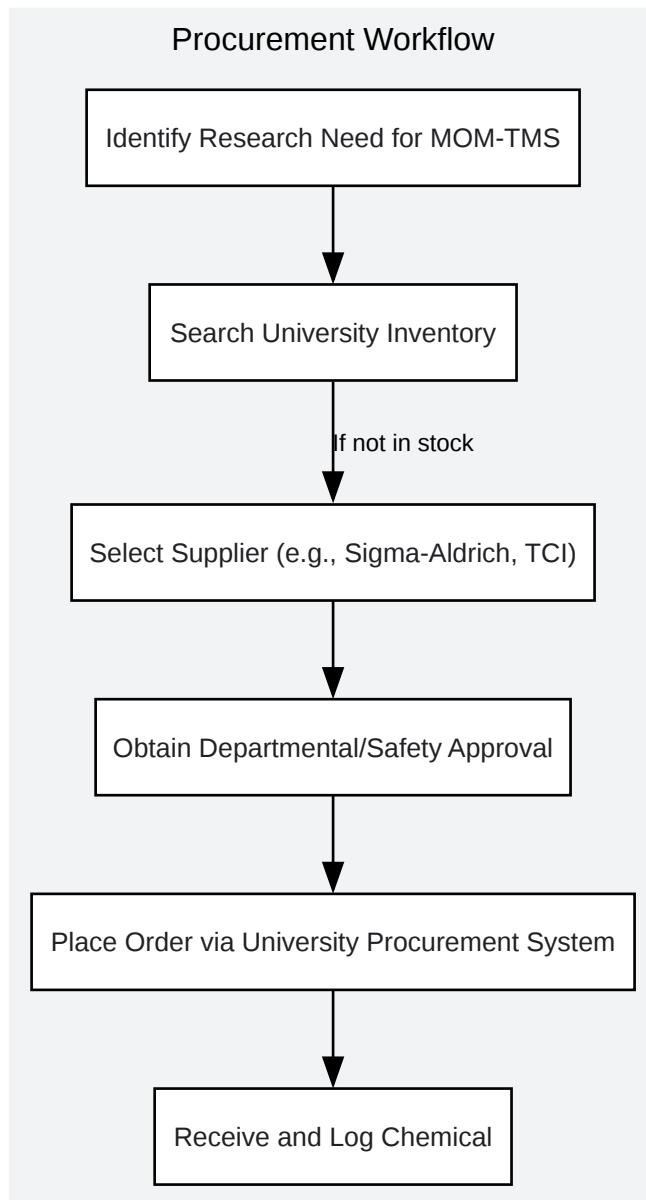
- To a solution of 2.4 g (20 mmol) of **Methoxymethyltrimethylsilane** (16) in 10 mL of anhydrous tetrahydrofuran, add tert-Butyllithium (20 mmol) in pentane.
- Stir the solution for 30 minutes at 25 °C.
- Cool the solution in an ice bath.
- While maintaining the cold temperature, add 2.84 g (20 mmol) of methyl iodide.
- Remove the ice bath and allow the solution to stand for 2 hours at 25 °C.

Disclaimer: This is a generalized protocol. Researchers should consult the original literature and adapt the procedure to their specific substrate and scale. All reactions should be

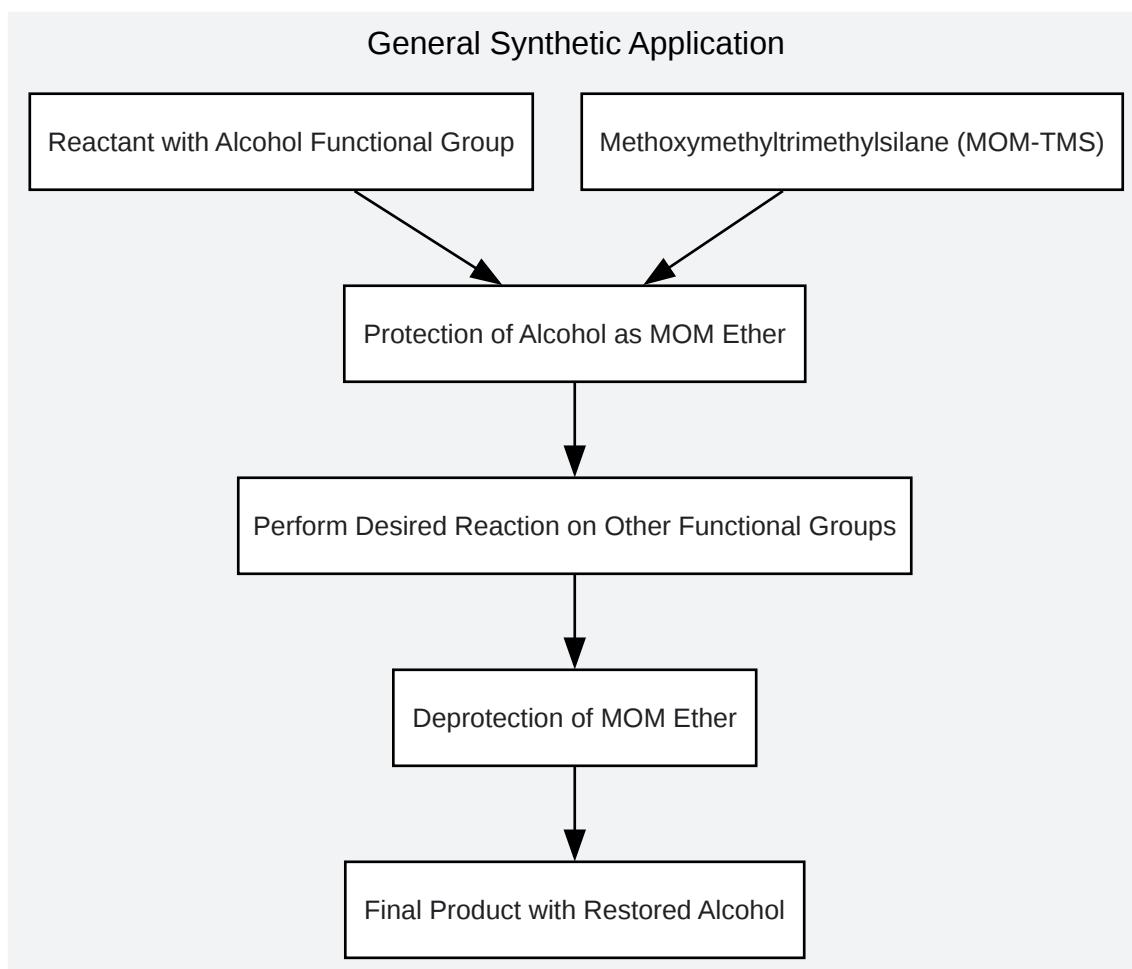
performed in a well-ventilated fume hood with appropriate personal protective equipment.

Visualization of Experimental and Logical Workflows

To further clarify the processes involved in utilizing **Methoxymethyltrimethylsilane** for academic research, the following diagrams, generated using the DOT language, illustrate key workflows.



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Procurement workflow for **Methoxymethyltrimethylsilane**.[Click to download full resolution via product page](#)

General synthetic workflow using MOM-TMS as a protecting group.

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